

handling and storage of tetrachlorocyclopropene

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Compound of Interest

Compound Name: *Tetrachlorocyclopropene*

Cat. No.: *B025203*

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An In-Depth Technical Guide to the Handling and Storage of **Tetrachlorocyclopropene**

For Researchers, Scientists, and Drug Development Professionals

Overview

Tetrachlorocyclopropene (TCCP), with the chemical formula C_3Cl_4 , is a highly reactive, colorless to pale yellow liquid used primarily as a reagent in organic synthesis. First reported by Tobey and West, its utility stems from the strained three-membered ring and the presence of four chlorine substituents, making it a valuable precursor for a variety of molecular structures. It is a key starting material for the synthesis of cyclopropenium salts, cyclopropenones, and various acetylene derivatives.

This guide provides a comprehensive overview of the essential technical information required for the safe handling, storage, and use of **tetrachlorocyclopropene** in a laboratory setting. It includes physical and chemical properties, a detailed synthesis protocol, safety procedures, and reactivity data.

Physical and Chemical Properties

Tetrachlorocyclopropene is a colorless liquid with a pungent, lachrymatory odor often described as resembling rotten tomatoes. It is soluble in common organic solvents but undergoes ring-opening reactions with water and alcohols. It is classified as a combustible liquid.

Property	Value	Reference(s)
Molecular Formula	C_3Cl_4	
Molar Mass	$177.83\text{ g}\cdot\text{mol}^{-1}$ / 177.84 g/mol	
Appearance	Colorless liquid	
Density	1.45 g/mL at 25 °C	
Boiling Point	125 - 130 °C	
Refractive Index	$n_{20/D}$ 1.507	
Storage Temperature	2-8°C	
Solubility	Soluble in common organic solvents. Sparingly soluble in Chloroform and Dichloromethane.	
Stability	Stable under recommended storage conditions; moisture sensitive.	

Spectral Data

Spectroscopic data is critical for the identification and characterization of **tetrachlorocyclopropene**.

Data Type	Key Features	Reference(s)
^{13}C NMR	Spectra available in databases.	
Infrared (IR)	Spectrum available in databases.	
Mass Spectrometry (MS)	GC-MS data available in databases.	

Synthesis Experimental Protocol

The synthesis of **tetrachlorocyclopropene** was first reported by S. W. Tobey and R. West. The procedure is a two-step process involving the formation of a pentachlorocyclopropane intermediate followed by dehydrochlorination.

Step 1: Synthesis of 1,1,2,3,3-Pentachlorocyclopropane

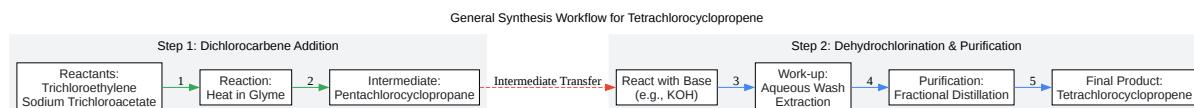
This step involves the addition of dichlorocarbene ($:CCl_2$) to trichloroethylene. The dichlorocarbene is generated *in situ*.

- Reagents:
 - Trichloroethylene
 - Sodium trichloroacetate or another suitable dichlorocarbene precursor
 - A suitable solvent (e.g., glyme)
- Procedure Outline:
 - In a reaction vessel equipped with a stirrer and condenser, a solution of sodium trichloroacetate in glyme is heated.
 - The thermal decomposition of sodium trichloroacetate generates dichlorocarbene.
 - Trichloroethylene is added to the reaction mixture, where it traps the dichlorocarbene to form 1,1,2,3,3-pentachlorocyclopropane.
 - The reaction progress is monitored by appropriate analytical techniques (e.g., GC).
 - Upon completion, the reaction mixture is worked up to isolate the crude pentachlorocyclopropane intermediate.

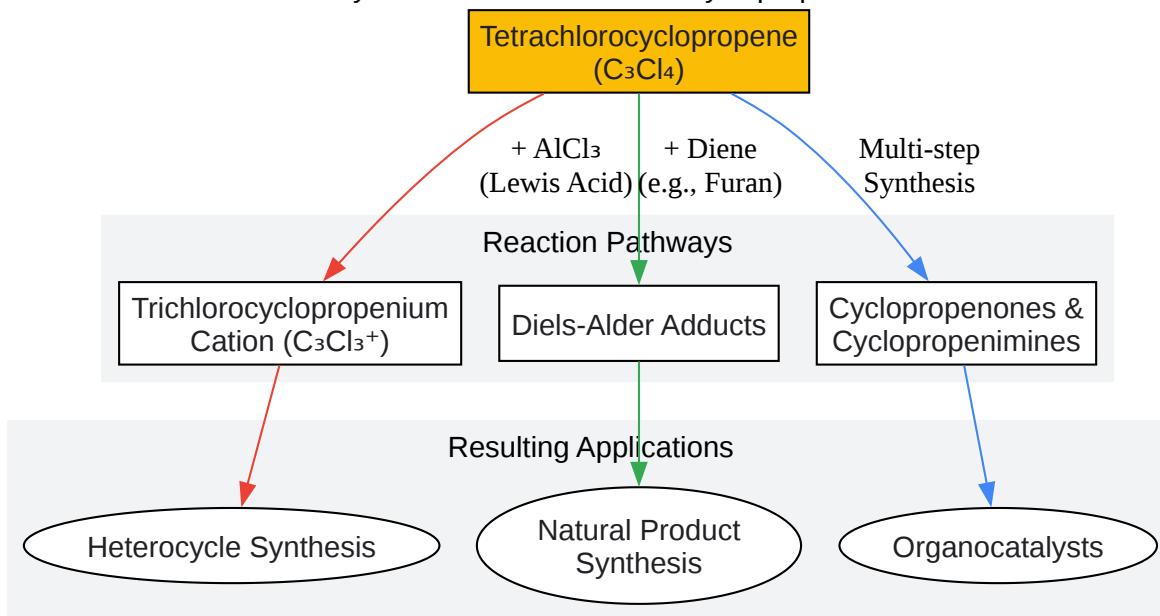
Step 2: Dehydrochlorination to **Tetrachlorocyclopropene**

The pentachlorocyclopropane intermediate is treated with a base to eliminate hydrogen chloride.

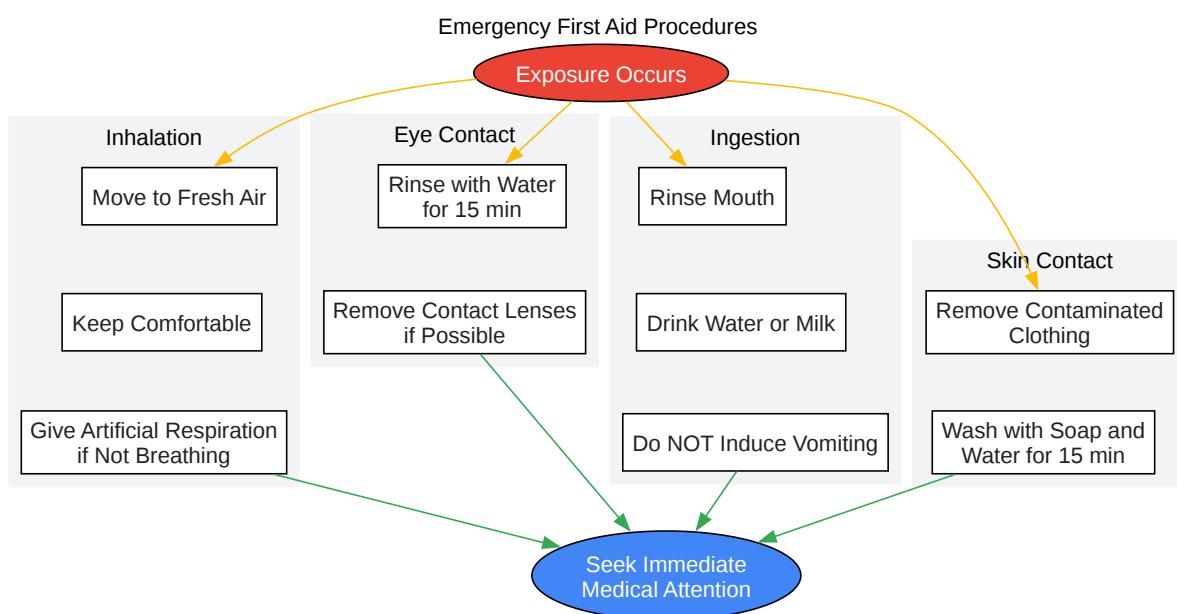
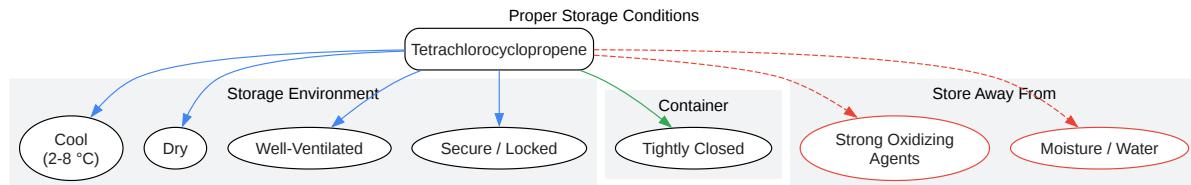
- Reagents:
 - 1,1,2,3,3-Pentachlorocyclopropane
 - A suitable base (e.g., potassium tert-butoxide or sodium hydroxide)
 - Solvent
- Procedure Outline:
 - The crude 1,1,2,3,3-pentachlorocyclopropane is dissolved in a suitable solvent.
 - The solution is treated with a base to induce dehydrochlorination.
 - The reaction is typically stirred at room temperature or with gentle heating.
 - The progress is monitored until the starting material is consumed.
 - The mixture is then worked up, which typically involves washing with water to remove salts, followed by extraction with an organic solvent.
 - The organic layer is dried over an anhydrous drying agent (e.g., MgSO₄).
 - The final product, **tetrachlorocyclopropene**, is purified by fractional distillation under reduced pressure.



Key Reactions of Tetrachlorocyclopropene







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